

Safeguarding Your Research: A Comprehensive Guide to Handling Cadmium Oxide

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Compound of Interest

Compound Name: Cadmium oxide

Cat. No.: B075347

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Essential safety protocols and logistical plans for the handling and disposal of **cadmium oxide** are critical for ensuring the well-being of laboratory personnel and maintaining environmental compliance. **Cadmium oxide** is a highly toxic chemical compound that poses significant health risks, including carcinogenicity, germ cell mutagenicity, and reproductive toxicity.^{[1][2][3]} Acute inhalation can be fatal, and prolonged or repeated exposure can cause damage to organs, particularly the kidneys and respiratory system.^{[1][3][4]} This guide provides detailed procedural information for researchers, scientists, and drug development professionals to manage **cadmium oxide** safely throughout its lifecycle in the laboratory.

Exposure Limits and Hazard Classifications

Understanding the occupational exposure limits is the first step in establishing appropriate safety protocols. The following table summarizes the key quantitative data related to **cadmium oxide** exposure.

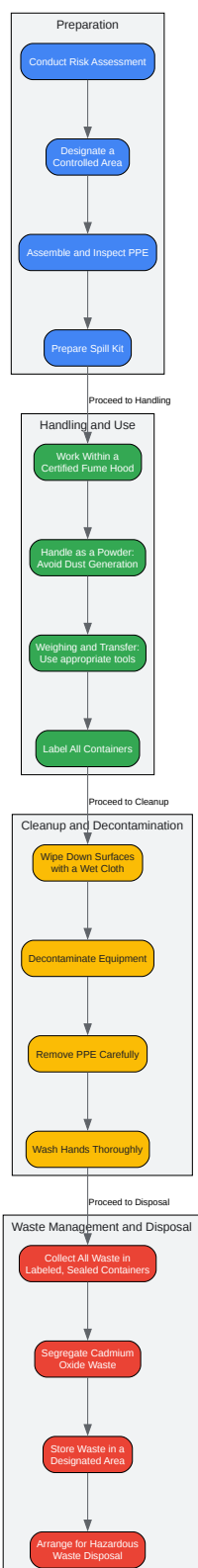
Regulatory Body	Exposure Limit Type	Value	Notes
OSHA	Permissible Exposure Limit (PEL)	0.005 mg/m ³	8-hour Time-Weighted Average (TWA)[5][6]
ACGIH	Threshold Limit Value (TLV)	0.002 mg/m ³	8-hour TWA (respirable fraction)[5]
NIOSH	Recommended Exposure Limit (REL)	Lowest feasible concentration	10-hour TWA
NIOSH	Immediately Dangerous to Life or Health (IDLH)	9 mg/m ³	As dust or fume[5]

DOT Hazard Classification:

- Hazard Class: 6.1 (Toxic Substances)[1]
- Packing Group: I[1]
- UN Number: UN2570[1]

Operational Plan: From Procurement to Disposal

A systematic approach to handling **cadmium oxide** is essential to minimize exposure risks. The following workflow outlines the necessary steps for safe handling, use, and disposal.



Workflow for Safe Handling of Cadmium Oxide

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